

Essential Safety and Operational Guide for Handling AT-9010 Triethylamine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	AT-9010 triethylamine	
Cat. No.:	B13915248	Get Quote

This guide provides crucial safety protocols and logistical information for the handling and disposal of **AT-9010 triethylamine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While AT-9010 is a specific formulation, this guidance is based on the well-documented hazards of its primary component, triethylamine, a highly flammable, corrosive, and toxic liquid.

Immediate Safety Concerns

Triethylamine is a hazardous substance that can cause severe skin burns, eye damage, and respiratory irritation.[1][2][3] It is also highly flammable and its vapors can form explosive mixtures with air.[1][2][4][5] Inhalation, ingestion, or skin contact can be toxic.[2][3]

Hazard Identification and Personal Protective Equipment (PPE)

Strict adherence to Personal Protective Equipment (PPE) protocols is mandatory when handling **AT-9010 triethylamine**. The following table summarizes the recommended PPE.



Body Part	Recommended PPE	Rationale and Key Considerations
Hands	Chemical-resistant gloves (e.g., elbow-length PVC, Butyl, or Neoprene).[6] Do NOT use latex gloves.	Protects against skin absorption and chemical burns.[6] Gloves should be inspected before use and disposed of properly after handling.[3]
Eyes/Face	Chemical safety goggles and a full-face shield.[3][6][7]	Provides maximum protection from splashes and vapors that can cause severe eye damage.[1][3] Wearing contact lenses is strongly discouraged. [6]
Body	Flame-retardant and chemical-resistant lab coat, overalls, and an apron.[3][6]	Protects skin from spills and potential fires. Trousers should be worn outside of boots to prevent spills from entering footwear.[6]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. [2][8] If exposure limits are exceeded, a NIOSH-approved respirator with an organic vapor/ammonia filter is required.[6] For high concentrations, a self-contained breathing apparatus (SCBA) is necessary.[1][9]	Protects against inhalation of toxic and irritating vapors that can cause lung damage.[1]

Quantitative Data Summary

The following tables provide key quantitative data for triethylamine, the primary component of AT-9010.



Physical and Chemical Properties

Property	Value
CAS Number	121-44-8[7]
Molecular Formula	C6H15N[5]
Molecular Weight	101.19 g/mol [5][7]
Appearance	Colorless to pale yellow liquid[5]
Odor	Strong, fishy, ammonia-like[1][5][10]
Boiling Point	89.5°C (193.1°F)[7]
Melting Point	-114.7°C (-174.5°F)[7]
Flash Point	-11°C (12.2°F)[8]
Specific Gravity	0.728[8]
Vapor Pressure	54 mmHg[9]
Solubility in Water	112.4 g/L at 20°C[10]

Exposure Limits

Organization	Limit
OSHA (PEL)	25 ppm (8-hour TWA)[1]
ACGIH (TLV)	1 ppm (8-hour TWA)[1]
ACGIH (STEL)	3 ppm[1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of AT-9010 triethylamine.

• Preparation and Precautionary Measures:



- Ensure a safety shower and eyewash station are readily accessible and functioning correctly.
- Work in a well-ventilated area, preferably within a chemical fume hood.[2][8]
- Remove all potential ignition sources from the work area, including open flames, sparks, and hot surfaces.[1][2]
- Use non-sparking tools and explosion-proof equipment.[1][6][8]
- Ground and bond all containers and receiving equipment to prevent static discharge.[2][6]
- Inspect all PPE for integrity before use.
- Handling the Chemical:
 - Carefully open containers, avoiding inhalation of vapors.
 - Dispense the required amount slowly to minimize splashing and vapor generation.
 - Keep containers tightly closed when not in use.[1][2]
- Post-Handling and Cleanup:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[1][3]
 - Decontaminate the work area with a suitable cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items as hazardous waste.[11]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure safety.

- Chemical Waste:
 - Collect all AT-9010 triethylamine waste in a dedicated, properly labeled hazardous waste container.[1]



- The container should be made of a compatible material (e.g., glass or appropriate plastic) with a secure, non-metallic cap.
- Clearly label the waste container as "Hazardous Waste: Triethylamine, Flammable,
 Corrosive, Toxic" and include the date of accumulation.
- Contaminated Materials:
 - All materials that have come into contact with AT-9010 triethylamine, such as gloves, absorbent pads, and pipette tips, must be considered hazardous waste.
 - Place these items in a sealed, labeled container for hazardous waste disposal.
- · Disposal Guidelines:
 - NEVER dispose of triethylamine waste down the drain.[3]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[1]
 - Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Experimental and Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **AT-9010 triethylamine**, from preparation to disposal.





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Caption: Logical workflow for the safe handling of AT-9010 triethylamine.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling AT-9010 Triethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13915248#personal-protective-equipment-for-handling-at-9010-triethylamine]

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